

Structure-Activity Relationship of 2,6-Dimethylphenoxy Alkylamines: A Technical Deep Dive

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Compound of Interest

Compound Name: 1-Amino-3-(2,6-dimethylphenoxy)propan-2-ol

CAS No.: 540760-61-0

Cat. No.: B2994117

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Executive Summary

The 2,6-dimethylphenoxy alkylamine scaffold represents a cornerstone in medicinal chemistry, primarily recognized through its archetype, Mexiletine. This structural class serves as a critical modulator of voltage-gated sodium channels (

), offering therapeutic efficacy in cardiac arrhythmias (Class IB antiarrhythmics) and non-dystrophic myotonias.[1] Beyond ion channel blockade, recent investigations have expanded this scaffold's utility into neuroprotection and anticonvulsant activity. This guide provides a rigorous analysis of the chemical structure, synthetic pathways, and pharmacological mechanisms that define the potency and selectivity of these agents.

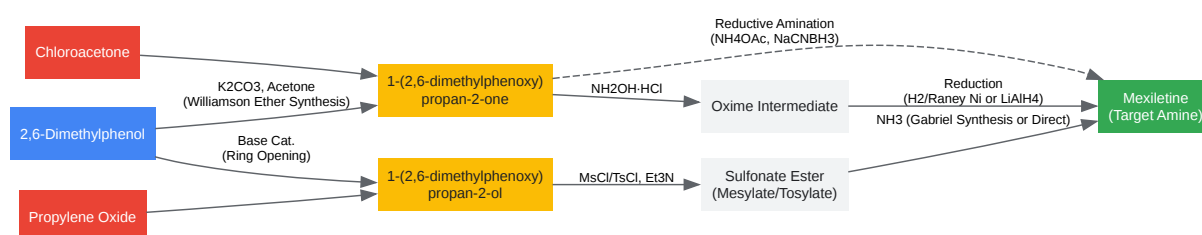
Chemical Foundation & Synthesis

The core structure consists of a lipophilic 2,6-dimethylphenyl (xylidyl) ring connected via an ether linkage to an alkylamine chain. The steric hindrance provided by the 2,6-dimethyl

substitution is the defining feature, protecting the molecule from rapid hepatic metabolism and influencing its binding kinetics within the channel pore.

Synthetic Pathways

The synthesis of 2,6-dimethylphenoxy alkylamines typically follows two primary routes. The Ether Ketone Pathway is preferred for its scalability and ability to access chiral derivatives via asymmetric reduction.



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Figure 1: Dual synthetic pathways for accessing the 2,6-dimethylphenoxy alkylamine scaffold.

Protocol: Synthesis of 1-(2,6-dimethylphenoxy)propan-2-amine (Mexiletine)

Note: This protocol focuses on the Ether Ketone pathway via reductive amination.

Reagents: 2,6-Dimethylphenol (12.2 g, 0.1 mol), Chloroacetone (10.2 g, 0.11 mol),

(anhydrous), Sodium Cyanoborohydride (

), Ammonium Acetate.

Step 1: Etherification

- Dissolve 2,6-dimethylphenol in acetonitrile (150 mL).

- Add anhydrous

(20.7 g, 0.15 mol) and stir at reflux for 30 minutes.

- Add chloroacetone dropwise over 1 hour.
- Reflux for 6–8 hours. Monitor via TLC (Hexane:EtOAc 8:2).
- Filter inorganic salts and concentrate the filtrate.
- Purify the residue (1-(2,6-dimethylphenoxy)propan-2-one) via vacuum distillation or silica column chromatography.

Step 2: Reductive Amination

- Dissolve the ketone intermediate (5.0 g) in dry methanol (50 mL).
- Add ammonium acetate (21.6 g, 10 eq) and stir at room temperature for 1 hour.
- Cool to 0°C and add
(1.2 g) portion-wise.
- Stir at ambient temperature for 24 hours.
- Acidify with concentrated HCl to pH < 2 (to decompose excess hydride) and evaporate methanol.
- Basify aqueous residue with NaOH (2M) to pH > 12 and extract with DCM (
mL).
- Dry organic layer (
) and convert to hydrochloride salt using HCl/Ether gas.

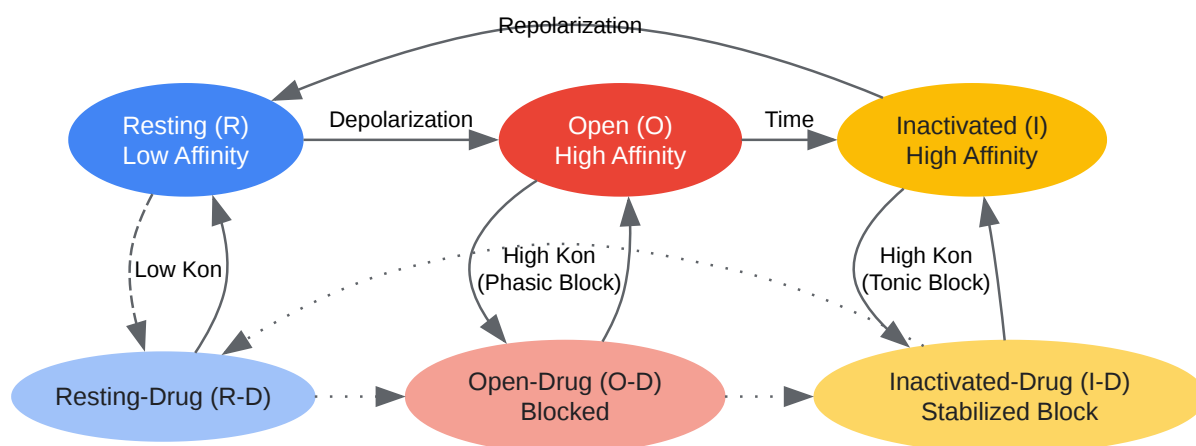
Pharmacology & Mechanism of Action[2][3][4]

The therapeutic index of 2,6-dimethylphenoxy alkylamines is defined by their state-dependent blockade of Voltage-Gated Sodium Channels (

). Unlike neurotoxins (e.g., TTX) that occlude the pore regardless of state, these agents bind preferentially to the Open and Inactivated states.

The Modulated Receptor Hypothesis

The drug accesses the binding site (local anesthetic receptor site in the pore, formed by S6 segments of domains I, III, and IV) primarily from the intracellular side.



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Figure 2: Modulated Receptor Model illustrating state-dependent binding kinetics.

Protocol: Whole-Cell Patch Clamp (Nav1.4/1.5)

To validate SAR modifications, precise electrophysiological characterization is required.

System: HEK293 cells stably expressing

(skeletal) or

(cardiac)

subunit. Solutions:

- Pipette (Intracellular): 105 CsF, 35 NaCl, 10 EGTA, 10 HEPES (pH 7.4).
- Bath (Extracellular): 150 NaCl, 2 KCl, 1.5

, 1

, 10 HEPES (pH 7.4).

Voltage Protocol:

- Tonic Block (TB): Hold at -120 mV (Resting state). Depolarize to -10 mV (20 ms) at low frequency (0.1 Hz). Measure peak current reduction.
- Use-Dependent Block (UDB): Apply train of pulses (-10 mV, 20 ms) at high frequency (10 Hz or 40 Hz).
- Analysis: Calculate

for TB and UDB. A high UDB/TB ratio indicates selectivity for rapidly firing tissues (e.g., myotonic muscle or arrhythmic heart).

Detailed Structure-Activity Relationship (SAR)

The biological activity of this class is governed by four distinct pharmacophores.

Region A: The Aryl Ring (2,6-Xylidyl)

- Steric Shielding: The methyl groups at positions 2 and 6 are non-negotiable for oral bioavailability. They sterically hinder the ether oxygen, preventing rapid O-dealkylation, and (in amide analogs like lidocaine) prevent amidase hydrolysis.
- Lipophilicity: Essential for membrane partitioning.
- Modifications:
 - Removal of Methyls: Drastic loss of potency and half-life.
 - Hydroxylation (Metabolites): p-Hydroxymexiletine (PHM) and Hydroxymethylmexiletine (HMM) show significantly reduced potency (see Table 1), confirming the requirement for a hydrophobic ring.

Region B: The Ether Linker

- Flexibility: The ether oxygen provides rotational freedom compared to the amide bond in lidocaine.
- Metabolic Stability: The ether bond is generally robust, though susceptible to O-dealkylation if the steric shield is compromised.

Region C: The Alkyl Chain (Chirality & Branching)

- Stereocenter: The carbon to the amine is chiral.
 - R-(-)-Enantiomer: Typically 2-fold more potent than the S-(+)-enantiomer.^[2] This suggests specific stereochemical constraints within the channel pore.
- Chain Length: A 2-3 carbon distance between the ether oxygen and the amine nitrogen is optimal.
- Branching: Replacing the methyl group on the chiral center with an isopropyl group (Compound Me5) increases lipophilicity and potency but may alter metabolic profiles.

Region D: The Amine Moiety^[6]^[7]

- Basicity (): The amine must be protonated at physiological pH to interact with the negatively charged residues in the pore.
- Substitution:
 - Primary Amine (Mexiletine): Good balance of potency and kinetics.
 - Tertiary Amine:^[3] Often reduces potency due to excessive steric bulk preventing deep pore access.
 - Pyrroline Ring (e.g., Cl16):^[4] Constraining the amine into a pyrroline ring significantly enhances use-dependent block (UDB), likely by trapping the drug effectively within the closed/inactivated gate.

Data Presentation: Comparative Potency

The following table synthesizes data from key electrophysiological studies comparing Mexiletine with its enantiomers, metabolites, and advanced analogs on skeletal muscle sodium channels (

).

Table 1: Inhibitory Concentrations (

) on

Currents

Compound	Structure / Modification	Tonic Block (µM)	Use-Dependent (10Hz)	Ratio (TB/UDB)
Mexiletine (Rac)	Parent	44.0	14.0	3.1
R-(-)-Mexiletine	Eutomer	25.0	~8.0	3.1
S-(+)-Mexiletine	Distomer	50.0	~16.0	3.1
Me5	Isopropyl at chiral center	15.0	5.0	3.0
Cl16	Pyrroline derivative	7.0	0.3	21.0
PHM	p-Hydroxy metabolite	176.0	100.0	1.7
NHM	N-Hydroxy metabolite	400.0	>300	< 1.5

Data Sources: De Bellis et al. (2006); Roselli et al. (2016).

Key Insight: Compound Cl16 demonstrates a massive increase in use-dependence (Ratio 21.0 vs 3.1 for Mexiletine). This implies that structural rigidification of the amine tail (pyrroline)

drastically slows the drug's exit from the channel, making it highly effective for conditions with high-frequency firing like myotonia.

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